

Chrysotobibenzyl chemical structure and properties

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Compound of Interest

Compound Name: Chrysotobibenzyl

Cat. No.: B1668920

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An In-depth Technical Guide to **Chrysotobibenzyl**: Chemical Structure, Properties, and Biological Activity

Introduction

Chrysotobibenzyl is a polymethoxylated bibenzyl, a class of secondary metabolites found in certain plant species, notably from the Orchidaceae family, such as *Dendrobium pulchellum*.^[1]^[2] This compound has garnered significant interest within the scientific community for its potential therapeutic applications, particularly in oncology. Preclinical studies have highlighted its role as an anti-metastatic agent in lung cancer models.^[3]^[4] This document provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **chrysotobibenzyl**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Physicochemical Properties

Chrysotobibenzyl is structurally characterized as a bibenzyl, featuring two phenyl rings linked by an ethane bridge. Its IUPAC name is 5-(2-(3,4-dimethoxyphenyl)ethyl)-1,2,3-trimethoxybenzene. The key physicochemical properties are summarized in the table below.

| Property | Value | Reference |
|---------------------|---|-----------|
| CAS Number | 108853-09-4 | [1][5] |
| Chemical Formula | C ₁₉ H ₂₄ O ₅ | [1][5] |
| Molecular Weight | 332.40 g/mol | [1] |
| Exact Mass | 332.1624 | [1] |
| Synonyms | Aloifol II dimethyl ether; Amoenylinin | [1][5] |
| Elemental Analysis | C: 68.66%; H: 7.28%; O: 24.07% | [1] |
| Purity (Commercial) | 95% ~ 99% | [5] |
| Storage | Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C. Store in a well- closed container, protected from light. | [1] |

Biological Activity and Mechanism of Action

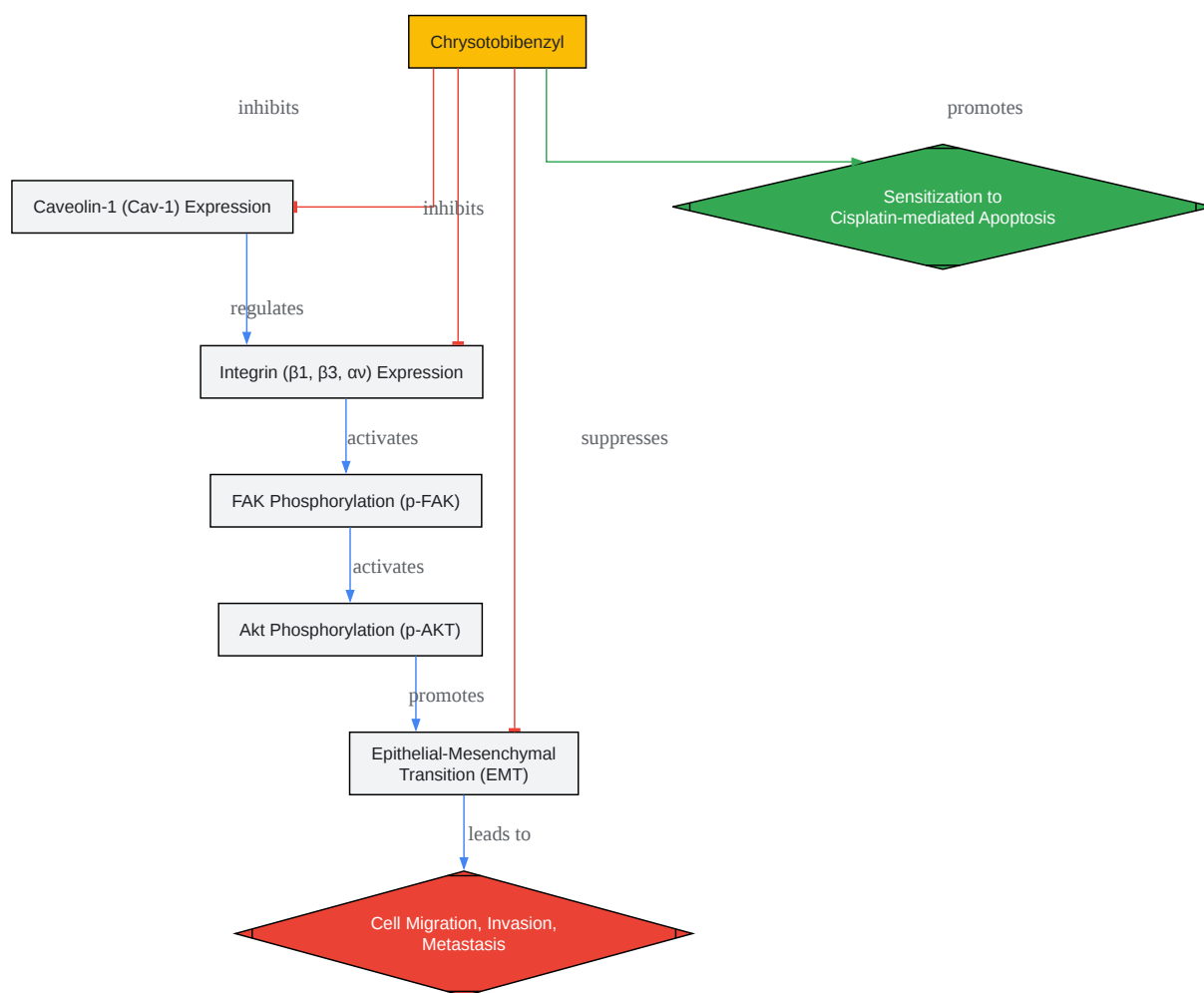
Chrysotobibenzyl has demonstrated significant anti-cancer activity, primarily focused on inhibiting metastasis in non-small cell lung cancer (NSCLC). Its mechanism is multi-faceted, targeting key signaling pathways involved in cell migration, invasion, and resistance to apoptosis.

Anti-Metastatic Effects

Studies have shown that **chrysotobibenzyl**, at concentrations ranging from 1-50 µM, effectively inhibits the migration and invasion of human lung cancer cells (including H460 and H292 lines) in a dose-dependent manner.[3][4] This activity is linked to its ability to suppress filopodia formation and the epithelial-to-mesenchymal transition (EMT), a critical process for cancer cell dissemination.[3][4]

Modulation of Integrin and Caveolin-1 Signaling

The primary mechanism of action for **chrysotobibenzyl**'s anti-metastatic effects is through the modulation of Caveolin-1 (Cav-1) and integrin signaling. Treatment with **chrysotobibenzyl** leads to a reduction in the protein levels of Cav-1, integrins $\beta 1$, $\beta 3$, and αv , as well as downstream effectors such as phosphorylated Focal Adhesion Kinase (p-FAK) and phosphorylated Akt (p-AKT).^{[3][4]} This disruption of the Cav-1/Integrin axis is crucial for its inhibitory effects on cell migration.



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Caption: Chrysotobibenzyl inhibits metastasis via the Cav-1/Integrin pathway.

Sensitization to Chemotherapy

A significant finding is that **chrysotobibenzyl** sensitizes lung cancer cells to apoptosis mediated by cisplatin, a common chemotherapeutic agent.^[2]^[3] By downregulating integrins, which play a role in chemoresistance, **chrysotobibenzyl** not only curtails cell metastasis but also enhances the efficacy of conventional cancer drugs.^[3]^[4]

Cytotoxicity Profile

Chrysotobibenzyl has been shown to be non-cytotoxic at concentrations up to 50 μ M in various human lung cancer cell lines (H460, H292, A549, H23) and non-cancerous human cells.^[3]^[4] However, a significant alteration in cell proliferation was noted in H292 cells at a 50 μ M concentration after 48 hours, suggesting a potential cytostatic or cell-line-specific cytotoxic effect at higher concentrations or longer exposure times.^[3]^[4]

Experimental Protocols

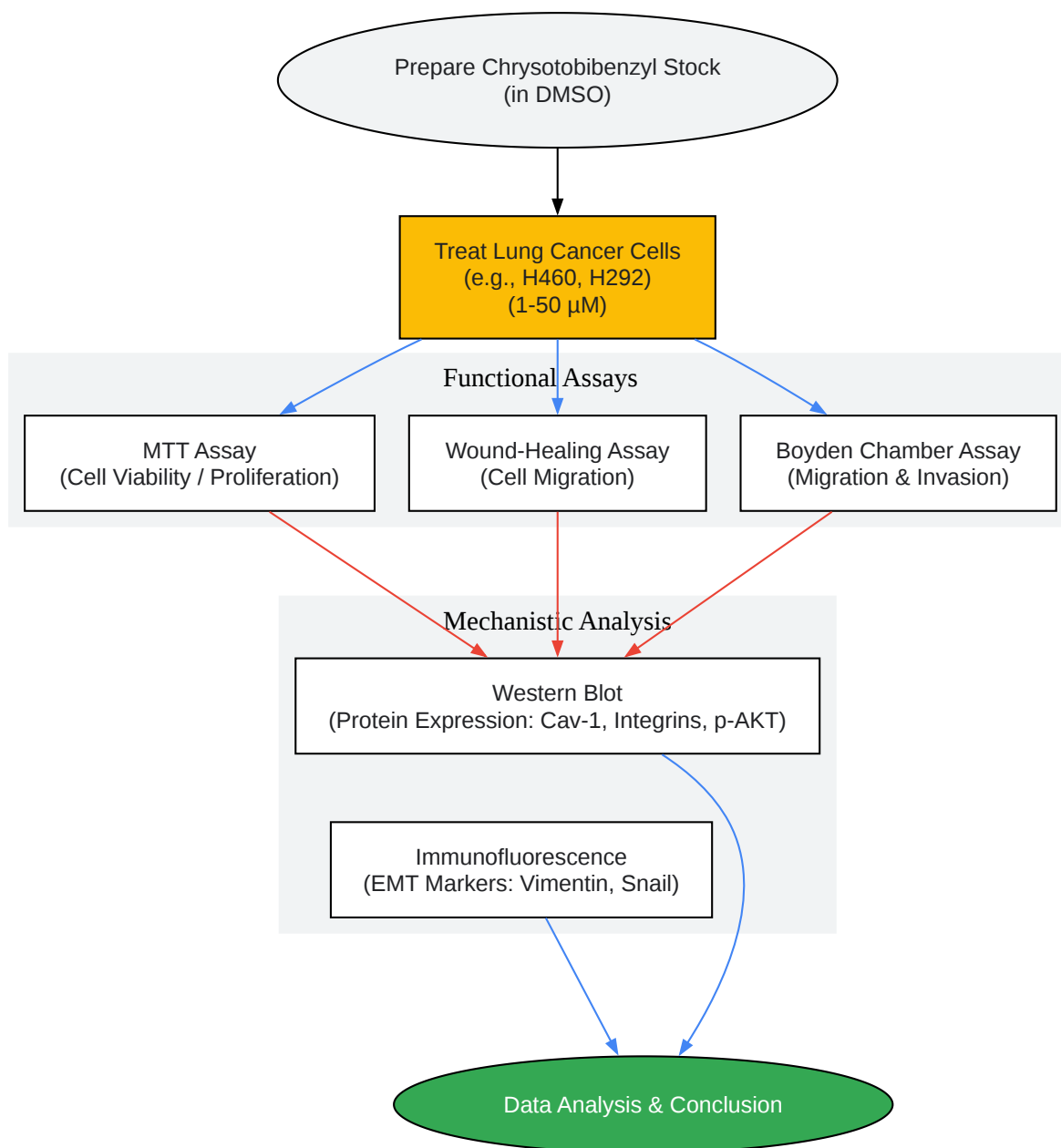
The following section details the methodologies used to characterize the biological activity of **chrysotobibenzyl**.

Source and Preparation

Chrysotobibenzyl is a natural product that can be isolated from the stem of *Dendrobium pulchellum*.^[2] For experimental use, stock solutions are typically prepared by dissolving the purified compound in dimethylsulfoxide (DMSO) to the desired concentration.

Cell-Based Assays

A standard workflow for evaluating the anti-metastatic potential of **chrysotobibenzyl** involves a series of in-vitro assays.



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